

Application Note: High-Yield Synthesis of Pyrazole-4-Carbohydrazide

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Compound of Interest

Compound Name: *1-ethyl-1H-pyrazole-5-carbohydrazide*

CAS No.: *1001755-76-5*

Cat. No.: *B1277287*

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Abstract

This guide details the optimized synthesis of pyrazole-4-carbohydrazide via the nucleophilic acyl substitution (hydrazinolysis) of ethyl pyrazole-4-carboxylate. Pyrazole carbohydrazides are critical pharmacophores in drug discovery, serving as precursors for Schiff bases and exhibiting potent anti-inflammatory, anticancer, and antimicrobial properties. This protocol prioritizes safety, reproducibility, and yield maximization, addressing common pitfalls such as dimer formation and incomplete conversion.

Strategic Planning & Safety

Core Safety Directive: Hydrazine Hydrate

WARNING: Hydrazine hydrate is a potent hepatotoxin, carcinogen, and corrosive agent.^[1] It is unstable in the presence of oxidizers and certain metals (catalytic decomposition).

- **Engineering Controls:** All operations must be performed in a certified fume hood.

- PPE: Butyl rubber gloves (nitrile is permeable to hydrazine), face shield, and chemical-resistant apron.
- Waste: Segregate hydrazine waste from oxidizers to prevent explosive evolution of nitrogen gas. Neutralize spills with dilute hypochlorite solution only if strictly following site safety protocols; otherwise, absorb and dispose of as hazardous waste.

Reagent Quality

- Hydrazine Hydrate: Use 80% or 98-100% grade. Old stocks may have lower titers due to oxidation/evaporation, leading to incomplete conversion.
- Solvent: Absolute Ethanol (EtOH) is preferred over 96% EtOH to maintain higher reflux temperatures and solubility differentials for crystallization.

Experimental Protocol

Reaction Stoichiometry

To favor the formation of the mono-hydrazide and prevent the formation of the bis-pyrazole dimer (N,N'-dipyrazole hydrazine), a significant excess of hydrazine is employed.

Reagent	MW (g/mol)	Equiv.[2]	Mass/Vol (Scale: 10 mmol)	Role
Ethyl pyrazole-4-carboxylate	140.14	1.0	1.40 g	Limiting Reagent
Hydrazine Hydrate (80%)	50.06	5.0 - 10.0	~2.5 - 5.0 mL	Nucleophile / Solvent
Absolute Ethanol	46.07	N/A	15 - 20 mL	Solvent

Step-by-Step Workflow

Step 1: Reaction Assembly

- Equip a 50 mL round-bottom flask (RBF) with a magnetic stir bar and a reflux condenser.

- Charge the RBF with Ethyl pyrazole-4-carboxylate (1.40 g, 10 mmol).
- Add Absolute Ethanol (15 mL) and stir to dissolve.
- Critical Step: Add Hydrazine Hydrate (3.1 mL, ~50 mmol) dropwise to the stirring solution at room temperature. Note: Exothermic reaction possible.^[2]

Step 2: Reflux & Monitoring

- Heat the mixture to reflux (Bath temp: 85-90 °C; Internal temp: ~78 °C).
- Maintain reflux for 4–6 hours.
- TLC Monitoring: Use Ethyl Acetate:Hexane (3:1) or Methanol:DCM (1:9). The hydrazide product is significantly more polar (lower R_f) than the starting ester.
 - Visualization: UV (254 nm) and Iodine stain (Hydrazides bind iodine strongly).

Step 3: Workup & Isolation^[2]^[3]

- Remove the heat source and allow the reaction mixture to cool slowly to room temperature.
- Crystallization: As the solution cools, the pyrazole-4-carbohydrazide typically precipitates as a white/off-white solid due to its lower solubility in cold ethanol compared to the starting ester and hydrazine.
- If no precipitate forms, concentrate the solution to ~1/3 volume under reduced pressure and cool in an ice bath (0-4 °C) for 30 minutes.
- Filtration: Collect the solid by vacuum filtration using a sintered glass funnel.

Step 4: Purification

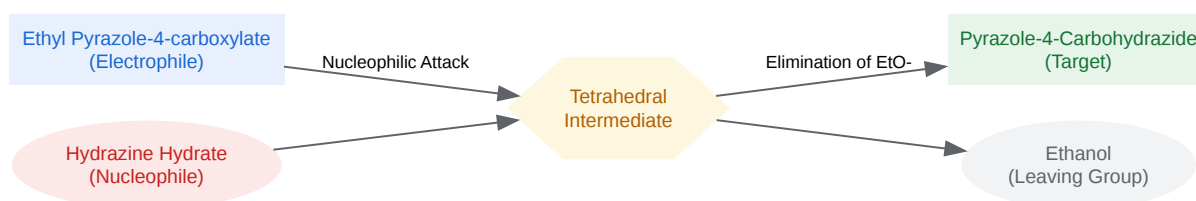
- Wash: Wash the filter cake with cold ethanol (2 x 5 mL) to remove residual hydrazine, followed by cold diethyl ether (1 x 5 mL) to facilitate drying.
- Drying: Dry the solid in a vacuum oven at 45-50 °C for 4 hours.

- Recrystallization (Optional): If TLC shows impurities, recrystallize from hot ethanol or an ethanol/water (9:1) mixture.

Mechanistic Insight

The transformation proceeds via a Nucleophilic Acyl Substitution. The high nucleophilicity of the hydrazine nitrogen (alpha-effect) drives the attack on the carbonyl carbon of the ester.

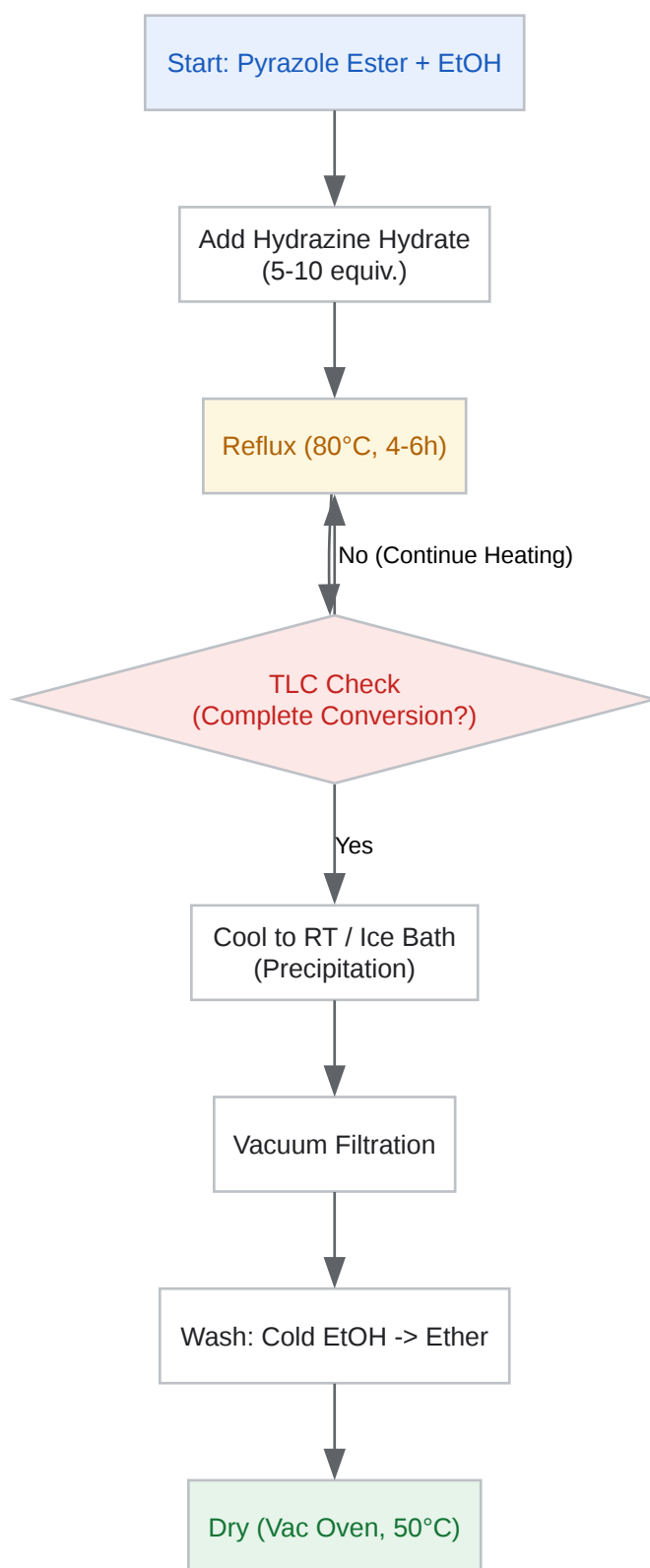
Reaction Pathway Diagram



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Caption: Mechanistic pathway of hydrazinolysis. The hydrazine nucleophile attacks the ester carbonyl, forming a tetrahedral intermediate which collapses to release ethanol and the hydrazide.

Experimental Workflow Visualization



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Caption: Operational workflow for the synthesis of pyrazole-4-carbohydrazide, including decision points for reaction monitoring.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield	Product solubility in EtOH is too high.	Concentrate reaction mixture to 50% volume before cooling. Add a small amount of water to induce precipitation (antisolvent).
Dimer Formation	Insufficient Hydrazine.	Ensure Hydrazine is in large excess (>5 equiv). Maintain hydrazine concentration throughout reflux.
Oily Product	Impurities or incomplete drying.	Triturate the oil with cold diethyl ether or hexane to induce solidification. Recrystallize from EtOH/Water.
No Reaction	Steric hindrance or old hydrazine.	Check hydrazine quality. Increase temperature by switching solvent to n-Propanol (bp 97°C) or Butanol (bp 117°C).

References

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